

Application Notes and Protocols: Isobutylbenzene in the Perfume and Fragrance Industry

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Compound of Interest

Compound Name: *Isobutylbenzene*

Cat. No.: *B155976*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **isobutylbenzene** in the perfume and fragrance industry. This document details its olfactory profile, application protocols for sensory analysis and stability testing, and the underlying biochemical pathways of olfaction.

Introduction to Isobutylbenzene in Perfumery

Isobutylbenzene (2-methyl-1-phenylpropane) is an aromatic hydrocarbon utilized in the fragrance industry primarily for its distinct aromatic properties.^[1] While it is also a key intermediate in the synthesis of pharmaceuticals like ibuprofen, its application in perfumery is attributed to its unique scent profile.^[1]

Odor Profile:

The olfactory characteristics of **isobutylbenzene** are described as:

- Sweet
- Fruity, with cherry-like nuances
- Balsamic

This profile makes it a versatile ingredient that can be incorporated into various fragrance compositions to impart a specific sweet and fruity character.^[1] However, it is important to note that some industry resources recommend against its use in fragrances, suggesting a potential for variability in its application or the presence of impurities in commercially available grades that may affect its olfactory profile and stability.

Data Presentation

While specific quantitative data for **isobutylbenzene**'s use in commercial fragrance formulations is not extensively available in public literature, the following table summarizes its known physical and chemical properties relevant to perfumery.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₄	^[2]
Molar Mass	134.22 g/mol	^[2]
Appearance	Colorless liquid	^{[1][2]}
Odor	Sweet, fruity, cherry, balsamic	^[1]
Boiling Point	172.3 °C (342.1 °F; 445.4 K)	
Solubility	Insoluble in water; Soluble in alcohol, ether, benzene	^[1]

Odor Threshold:

A specific odor detection threshold for **isobutylbenzene** is not readily available in published literature. However, a study on homologous n-alkylbenzenes can provide some context. The odor detection thresholds for this class of compounds are influenced by the length of the alkyl chain, with a general trend of decreasing thresholds (increasing potency) up to butylbenzene, followed by an increase for longer chains. For example, the odor detection threshold for butylbenzene was found to be 2.5 ppb.

Experimental Protocols

Sensory Analysis of Isobutylbenzene

Objective: To characterize the olfactory profile of **isobutylbenzene** and determine its odor detection threshold using a trained sensory panel.

Materials:

- High-purity **isobutylbenzene** ($\geq 99.5\%$)
- Odor-free solvent (e.g., ethanol, dipropylene glycol)
- Glass smelling strips
- Olfactometer
- Controlled environment sensory analysis room

Protocol:

- Panelist Selection and Training:
 - Select 8-10 panelists based on their olfactory acuity and ability to describe scents.
 - Train panelists on a range of standard aroma chemicals to standardize odor vocabulary.
- Sample Preparation:
 - Prepare a series of dilutions of **isobutylbenzene** in the chosen solvent, starting from a 10% solution down to levels below the expected perception threshold (e.g., in parts per billion).
- Descriptive Analysis:
 - Dip smelling strips into each dilution for a standardized time (e.g., 2 seconds).
 - Present the strips to the panelists in a randomized order.
 - Panelists will describe the odor profile at different concentrations using a standardized scoresheet with relevant descriptors (e.g., sweet, fruity, cherry, balsamic, chemical, etc.).
- Odor Detection Threshold Determination (Using an Olfactometer):

- Utilize a forced-choice method (e.g., triangle test) where panelists are presented with three samples, one containing the diluted **isobutylbenzene** and two blanks (solvent only).
- Start with concentrations well below the expected threshold and gradually increase.
- The odor detection threshold is defined as the concentration at which 50% of the panel can correctly identify the odor-containing sample.

Stability Testing of Isobutylbenzene in a Fragrance Formulation

Objective: To evaluate the stability of **isobutylbenzene** in a model alcoholic fragrance solution under various stress conditions.

Materials:

- **Isobutylbenzene**
- Ethanol (perfumer's grade)
- Model fragrance base (a simple mixture of other stable aroma chemicals)
- Glass perfume bottles with airtight seals
- UV light chamber
- Temperature-controlled ovens
- Gas Chromatography-Mass Spectrometry (GC-MS) instrument

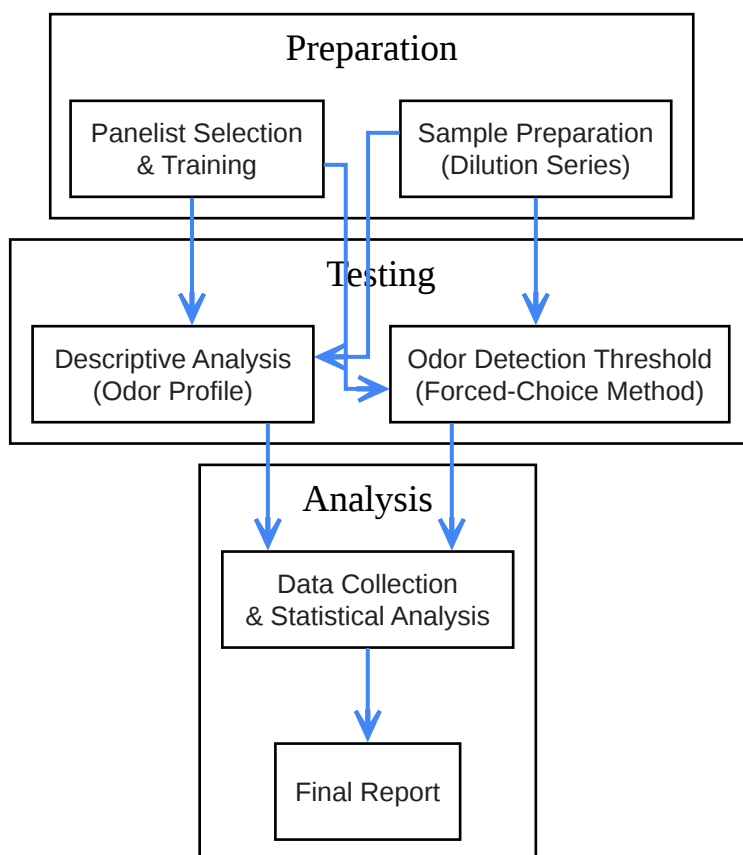
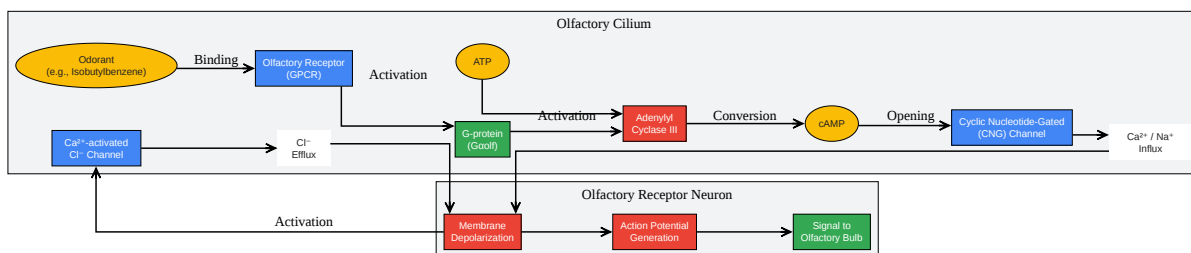
Protocol:

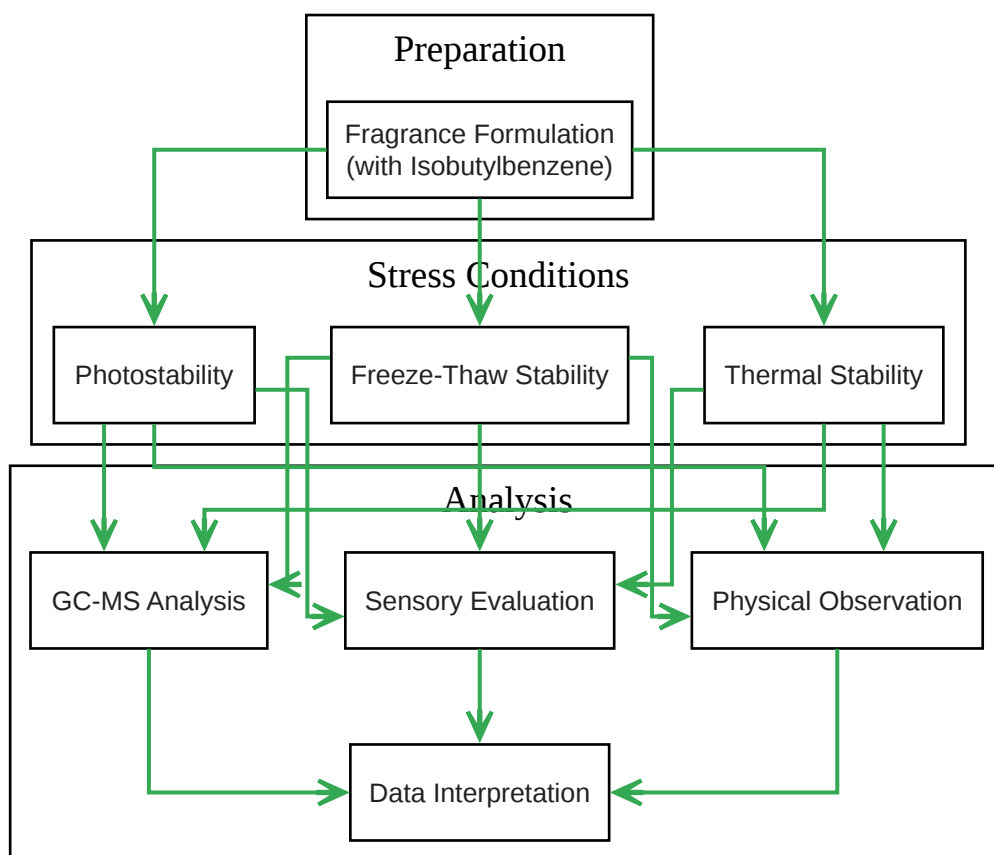
- Formulation Preparation:
 - Prepare a 1% solution of **isobutylbenzene** in the model fragrance base, which is then diluted to a final concentration of 10% in ethanol.
 - Prepare a control sample without **isobutylbenzene**.

- Accelerated Stability Testing:
 - Thermal Stability: Store samples at elevated temperatures (e.g., 40°C and 50°C) for a period of 1, 2, 4, and 8 weeks.
 - Photostability: Expose samples to controlled UV light cycles.
 - Freeze-Thaw Stability: Subject samples to alternating cycles of freezing (-10°C) and thawing (room temperature).
- Analysis:
 - At each time point, evaluate the samples for:
 - Olfactory Changes: A sensory panel will compare the odor of the stressed samples to a freshly prepared sample and a control stored in the dark at room temperature.
 - Physical Changes: Observe any changes in color, clarity, or precipitation.
 - Chemical Degradation: Analyze the samples using GC-MS to quantify the concentration of **isobutylbenzene** and identify any degradation products.

Mandatory Visualizations

Signaling Pathway





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